

An In-Depth Technical Guide to Tezacaftor-d6: Chemical Structure and Properties

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Compound of Interest

Compound Name: Tezacaftor-d6

Cat. No.: B15569197

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of **Tezacaftor-d6**, a deuterated analog of the cystic fibrosis transmembrane conductance regulator (CFTR) corrector, Tezacaftor. This document is intended to serve as a valuable resource for professionals in the fields of medicinal chemistry, pharmacology, and drug metabolism.

Introduction

Tezacaftor (VX-661) is a small molecule drug that functions as a CFTR corrector.^[1] It is used in combination with other CFTR modulators to treat cystic fibrosis (CF) in patients with specific mutations in the CFTR gene.^[1] Tezacaftor aids in the proper folding and trafficking of the defective CFTR protein to the cell surface, thereby increasing the number of functional chloride channels.^[1]

Tezacaftor-d6 is a stable isotope-labeled version of Tezacaftor, where six hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an invaluable tool in bioanalytical studies, particularly in liquid chromatography-mass spectrometry (LC-MS) based

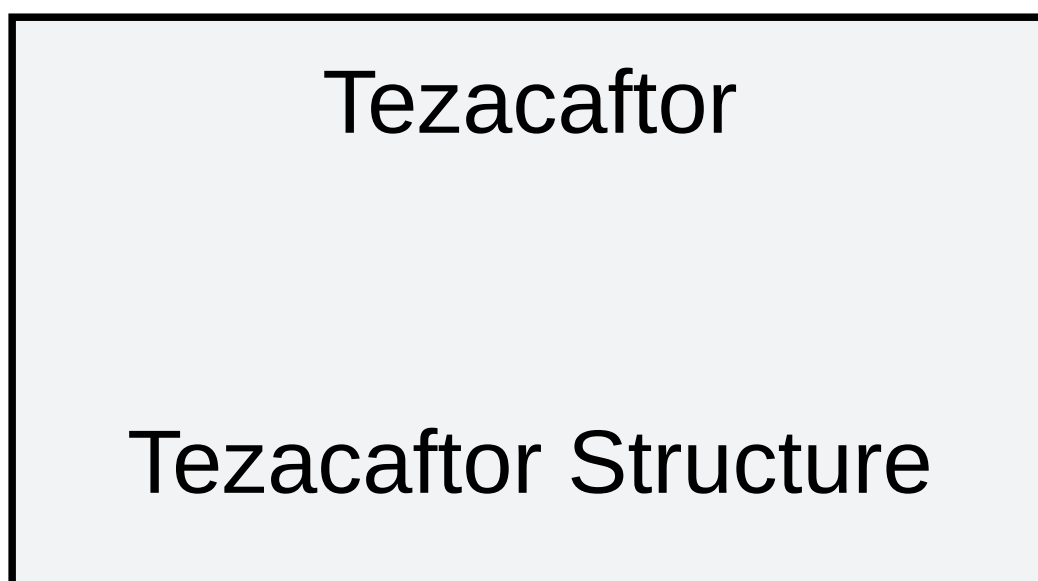
assays, where it is often used as an internal standard for the accurate quantification of Tezacaftor in biological matrices.[2]

Chemical Structure and Properties

The precise location of the six deuterium atoms in commercially available **Tezacaftor-d6** is not always publicly disclosed. However, based on common synthetic strategies for deuterium labeling, they are likely located on metabolically stable positions of the molecule to ensure co-elution with the unlabeled drug during chromatographic separation.

Chemical Structure of Tezacaftor

Below is the chemical structure of the non-deuterated Tezacaftor.



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Caption: Chemical structure of Tezacaftor.

Physicochemical Properties

The following tables summarize the key physicochemical properties of Tezacaftor and its deuterated analog, **Tezacaftor-d6**.

Table 1: General Properties

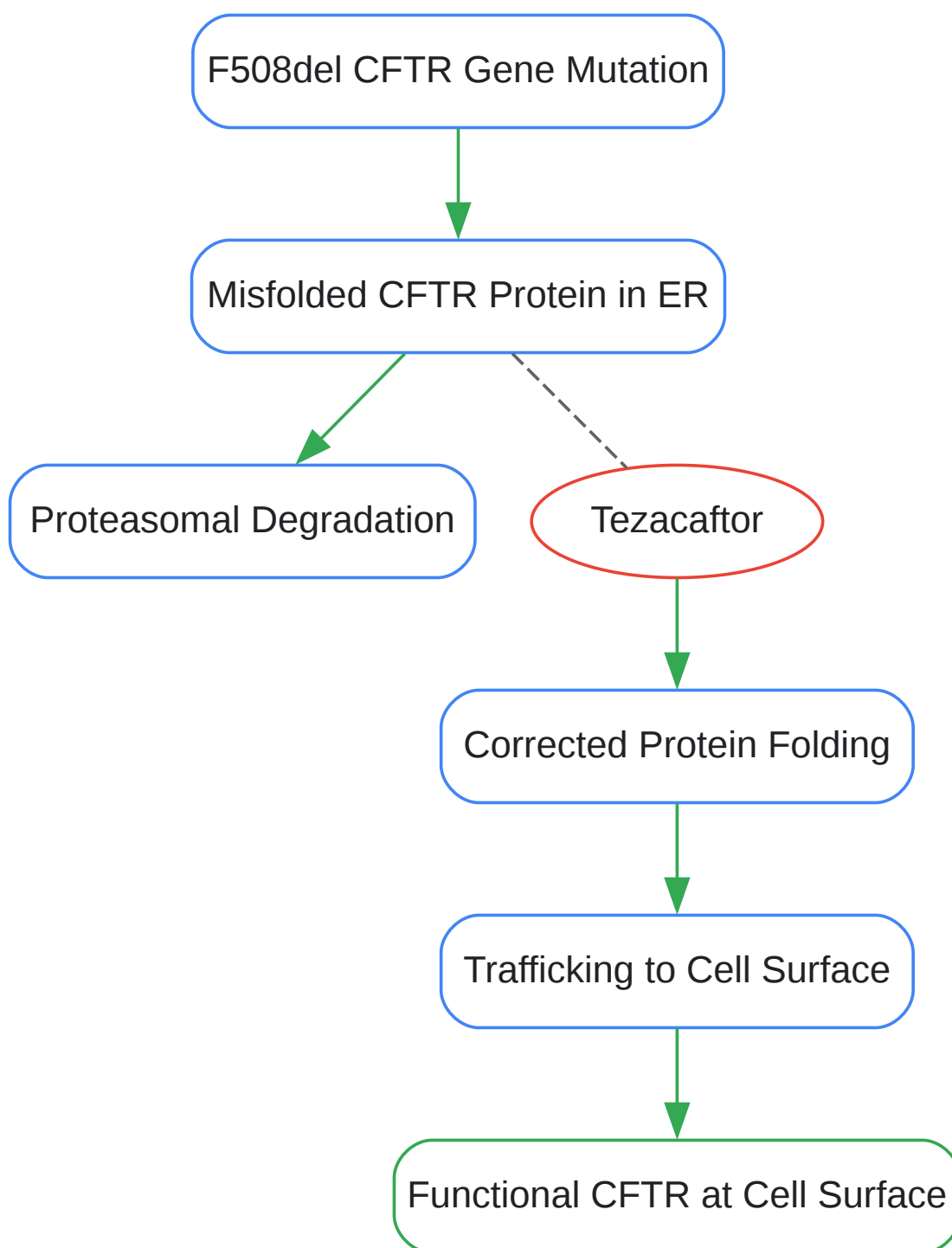
Property	Value	Reference
Tezacaftor		
IUPAC Name	1-(2,2-Difluoro-1,3-benzodioxol-5-yl)-N-[1-[(2R)-2,3-dihydroxypropyl]-6-fluoro-2-(2-hydroxy-1,1-dimethylethyl)-1H-indol-5-yl]-cyclopropanecarboxamide	[3]
Molecular Formula	C ₂₆ H ₂₇ F ₃ N ₂ O ₆	
Molecular Weight	520.5 g/mol	
CAS Number	1152311-62-0	
Appearance	White to yellow solid	
Tezacaftor-d6		
Molecular Formula	C ₂₆ H ₂₁ D ₆ F ₃ N ₂ O ₆	
Molecular Weight	526.5 g/mol	
CAS Number	Not Available	

Table 2: Solubility and Storage

Property	Value	Reference
Solubility (Tezacaftor)		
DMSO	~30 mg/mL	
Ethanol	~25 mg/mL	
Water	Insoluble	
Storage Conditions		
Solid Form	4°C, stored under nitrogen	
In Solvent	-80°C for 1 year; -20°C for 6 months (stored under nitrogen)	

Mechanism of Action

Tezacaftor is a CFTR corrector that targets the most common CF-causing mutation, F508del. This mutation leads to misfolding of the CFTR protein and its subsequent degradation, resulting in a reduced quantity of the protein at the cell surface. Tezacaftor acts as a chaperone, aiding in the conformational stability of the F508del-CFTR protein, which allows for its proper processing and trafficking to the cell membrane.



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Caption: Mechanism of action of Tezacaftor.

Experimental Protocols

Tezacaftor-d6 is primarily used as an internal standard in quantitative bioanalytical methods. Below is a general protocol for the quantification of Tezacaftor in plasma using LC-MS/MS.

Quantification of Tezacaftor in Plasma by LC-MS/MS

Objective: To accurately measure the concentration of Tezacaftor in human plasma samples.

Materials:

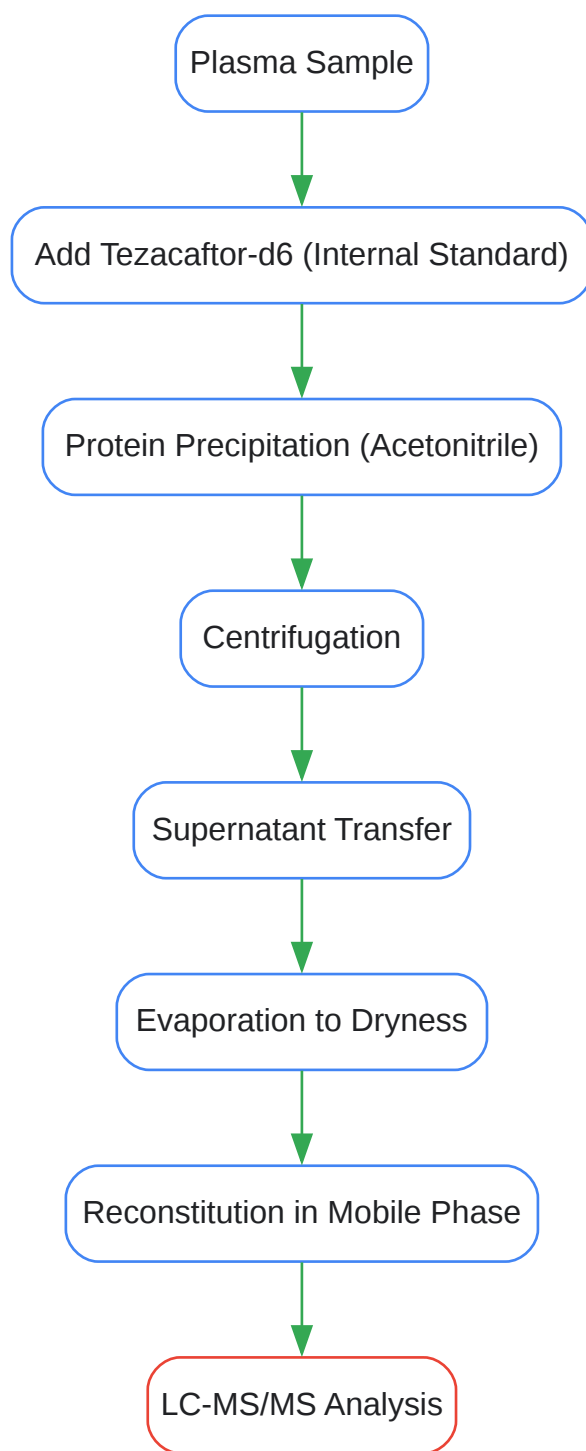
- Human plasma samples
- Tezacaftor analytical standard
- **Tezacaftor-d6** (internal standard)
- Acetonitrile (protein precipitation agent)
- Formic acid
- Water (LC-MS grade)
- LC-MS/MS system with a C18 column

Methodology:

- Sample Preparation:
 - Thaw plasma samples at room temperature.
 - To 100 µL of plasma, add 10 µL of **Tezacaftor-d6** internal standard solution (concentration will depend on the expected range of Tezacaftor concentrations).
 - Add 300 µL of acetonitrile to precipitate plasma proteins.
 - Vortex mix for 1 minute.
 - Centrifuge at 10,000 x g for 10 minutes to pellet the precipitated proteins.

- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Column: C18, 2.1 x 50 mm, 1.8 μ m
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient elution at a flow rate of 0.4 mL/min.
 - Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive
 - Detection: Multiple Reaction Monitoring (MRM)
 - MRM transitions for Tezacaftor and **Tezacaftor-d6** should be optimized for the specific instrument.

Workflow Diagram:



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Caption: LC-MS/MS sample preparation workflow.

Conclusion

Tezacaftor-d6 is an essential tool for the accurate and precise quantification of Tezacaftor in biological samples. Its use as an internal standard in LC-MS/MS assays is critical for pharmacokinetic and drug metabolism studies, contributing to the overall understanding and development of CFTR modulator therapies. This guide provides foundational information for researchers and scientists working with this important deuterated compound.

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